

Cesium triiodide CAS 12297-72-2 technical data

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Cesium triiodide

CAS No.: 12297-72-2

Cat. No.: B1143418

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Technical Guide: Cesium Triiodide (CsI₃) CAS 12297-72-2 | Precursor Dynamics & Application Vectors[1]

Executive Summary

Cesium Triiodide (CsI₃, CAS 12297-72-2) is a hypervalent alkali metal polyiodide distinct from the more common Cesium Iodide (CsI).[1] While CsI is the industry standard for scintillator detectors, CsI₃ serves as a critical oxidative precursor and stoichiometric regulator in advanced material synthesis.

Its current resurgence is driven by the Perovskite Photovoltaic (PV) sector, where it acts as a phase-stabilizing agent in the synthesis of inorganic perovskites (e.g., CsPbI₃, CsSnI₃). By providing a reservoir of electrophilic iodine, CsI₃ suppresses halide vacancies—the primary defect responsible for the degradation of optoelectronic performance. In medical imaging research, it functions as a high-purity iodine source for doping and stoichiometry correction in scintillator crystal growth.

Physicochemical Profile

The following data aggregates standard physical properties with field-observed behaviors relevant to synthesis environments.

Property	Technical Data	Operational Notes
CAS Number	12297-72-2	Distinct from CsI (7789-17-5)
Formula	CsI ₃	Consists of Cs ⁺ cation and linear [I-I-I] ⁻ anion
Molecular Weight	513.62 g/mol	High mass density precursor
Appearance	Dark Violet / Black Crystals	Metallic luster; sublimes iodine upon heating
Melting Point	207 °C (lit.) ^{[2][3]}	Critical: Decomposes near MP releasing I ₂ vapor.
Density	4.51 g/mL (at 25 °C)	High density facilitates compact crystal growth
Solubility	Ethanol, Acetonitrile	Dissociates; I ₃ ⁻ equilibrium is solvent-dependent
Stability	Hygroscopic, Light Sensitive	Must be stored under Inert Gas (Ar/N ₂)



Scientist's Note: The melting point of 207 °C is a thermodynamic value. In practical open-system heating, CsI₃ will begin to release iodine vapor significantly below this temperature (often >70°C). Synthesis reactors must be sealed to maintain stoichiometry.

Core Application: Perovskite Photovoltaics (CsPbI₃ / CsSnI₃)

The Challenge: Phase Instability

The "Holy Grail" of inorganic perovskites is the cubic black phase (

-CsPbI₃), which is optically active. However, this phase is thermodynamically unstable at room temperature, rapidly degrading into the non-functional orthorhombic yellow phase (

-CsPbI₃).

The Solution: CsI₃-Assisted Synthesis

Using CsI₃ instead of (or alongside) CsI introduces an iodine-rich environment. This "excess" iodine compensates for iodine vacancies (

), which are the nucleation sites for the phase degradation.

Experimental Protocol: CsI₃-Assisted Quantum Dot Synthesis

Context: Synthesis of air-stable CsSnI₃ perovskite quantum dots (QDs).

Reagents:

- Cesium Carbonate ()
- **Cesium Triiodide** (CsI₃) (The active stabilizer)
- Tin(II) Iodide ()
- Oleic Acid (OA) & Oleylamine (OAm)[4]
- Solvent: Octadecene (ODE)

Step-by-Step Methodology:

- Precursor Preparation: Mix

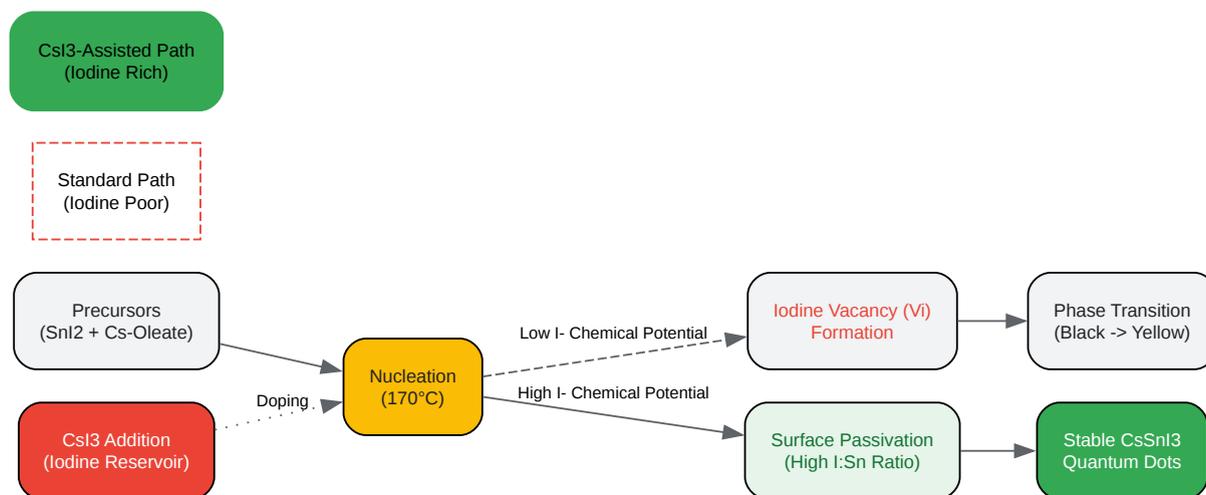
and CsI₃ in OA/ODE. Heat to 150°C under vacuum to form a Cs-oleate precursor.

- Why: The addition of CsI₃ adjusts the I:Sn ratio without altering the Cs:Sn ratio, creating a halide-rich surface passivation layer.

- Reaction Setup: Load and ODE into a three-neck flask. Degas at 120°C for 30 mins.
- Temperature Trigger: Raise temperature to 170°C (Reaction Temperature).
- Injection: Rapidly inject the Cs/CsI₃-oleate precursor into the reaction flask.
 - Observation: Solution turns immediately dark red/black (nucleation of perovskite phase).
- Quenching: After 5-10 seconds, cool the reaction rapidly in an ice-water bath.
 - Critical Control: Prolonged heating will cause Ostwald ripening and phase degradation.
- Purification: Precipitate QDs using methyl acetate (avoid polar solvents like ethanol which degrade the perovskite). Centrifuge at 8000 rpm.

Visualization: Reaction Pathway

The following diagram illustrates the kinetic pathway where CsI₃ prevents the formation of Iodine Vacancies ().



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Figure 1: Mechanism of CsI_3 -mediated stabilization in perovskite synthesis. The "Iodine Rich" pathway suppresses vacancy defects.

Application Vector: Scintillators & Medical Imaging

While Cesium Iodide (CsI) is the detector material in X-ray and CT imaging, **Cesium Triiodide** plays a niche but vital role in the Bridgman-Stockbarger crystal growth process.

- **Stoichiometry Correction:** During the melt-growth of CsI crystals (MP 621°C), iodine can volatilize, leaving the crystal cesium-rich (non-stoichiometric). This degrades light yield.[5]
- **Protocol:** High-purity CsI_3 is added to the melt ampoule. As the temperature rises, CsI_3 decomposes (), releasing a controlled partial pressure of iodine vapor () within the sealed ampoule. This suppresses the dissociation of the main CsI melt, ensuring perfect stoichiometry in the final boule.

Safety & Handling Protocols

CsI₃ is an oxidizer and a source of elemental iodine. It requires stricter handling than standard CsI.

- Primary Hazard: Release of corrosive Iodine () vapor upon heating or exposure to light.
- Storage:
 - Vessel: Amber glass or opaque polyethylene (light protection).
 - Atmosphere: Store under Argon. Oxygen promotes surface degradation.
 - Temperature: < 25°C. Refrigeration recommended to inhibit sublimation.
- PPE: Double nitrile gloves (iodine penetrates latex), safety goggles, and lab coat. Work must be performed in a fume hood.

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- To cite this document: BenchChem. [Cesium triiodide CAS 12297-72-2 technical data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1143418#cesium-triiodide-cas-12297-72-2-technical-data\]](https://www.benchchem.com/product/b1143418#cesium-triiodide-cas-12297-72-2-technical-data)

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